Chemical structure of Formaldehyde 2,4-dinitrophenylhydrazone-d3

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Compound of Interest

Compound Name:	*Formaldehyde 2,4-dinitrophenylhydrazone-d3*
Cat. No.:	*B12423892*

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Technical Guide: Formaldehyde 2,4-Dinitrophenylhydrazone-d3

Structural Characterization & LC-MS/MS Application Strategy[1]

Executive Summary

Formaldehyde 2,4-dinitrophenylhydrazone-d3 (Formaldehyde-DNPH-d3) is the stable isotope-labeled analog of the derivatized formaldehyde adduct. It serves as the "Gold Standard" Internal Standard (IS) for the quantification of formaldehyde in complex biological and environmental matrices via Liquid Chromatography-Mass Spectrometry (LC-MS/MS).

Unlike native formaldehyde, which is volatile, reactive, and difficult to ionize, the DNPH-derivative is stable and highly ionizable. The -d3 isotopic signature—located on the aromatic ring—provides a mass shift of +3 Da, allowing for precise spectral differentiation from the native analyte while maintaining identical chromatographic retention behavior.

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Chemical Identity & Structural Characterization[1][2][3]

The commercially available "d3" standard is typically labeled on the dinitrophenyl ring, not the formaldehyde carbon. This ensures the label is non-exchangeable and stable.

Physicochemical Profile[1][4][5][6][7][8][9]

Property	Specification
Chemical Name	Formaldehyde 2,4-dinitrophenylhydrazone-3,5,6-d3
CAS Number	259824-50-5
Molecular Formula	
Molecular Weight	213.17 g/mol (Unlabeled: 210.15 g/mol)
Appearance	Yellow to Orange Crystalline Solid
Solubility	Soluble in Acetonitrile, Methanol, DMSO; Insoluble in Water
pKa (Hydrazone NH)	~10.5 (Weakly acidic due to electron-withdrawing nitro groups)
Isotopic Purity	Typically 99 atom % D

Structural Representation (SMILES)

[2H]C1=C(C(=C(C(=C1[2H])[O-])NNC=O)[O-])[2H] (Note: The deuterium atoms are located at positions 3, 5, and 6 of the phenyl ring.)[1]

Synthesis & Reaction Mechanism[1]

The formation of Formaldehyde-DNPH-d3 follows a nucleophilic addition-elimination mechanism (Schiff base formation). In the production of the reference standard, Formaldehyde is reacted with 2,4-Dinitrophenylhydrazine-3,5,6-d3.

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Mechanism Description

- Nucleophilic Attack: The terminal amino group (

) of the DNPH-d3 reagent attacks the electrophilic carbonyl carbon of formaldehyde.

- Proton Transfer: A tetrahedral carbinolamine intermediate is formed.

- Dehydration (Elimination): Under acidic catalysis, the hydroxyl group is protonated and leaves as water (

  ), forming the C=N double bond (hydrazone).

Reaction Pathway Diagram[1]

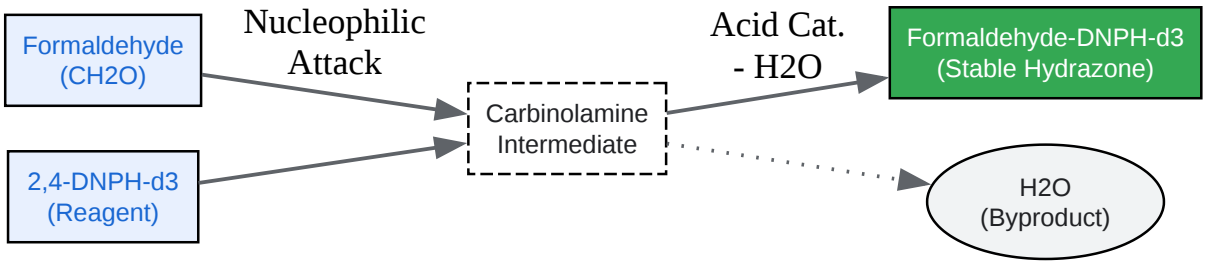

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Figure 1: Synthesis pathway of Formaldehyde-DNPH-d3 via acid-catalyzed condensation.

Analytical Application (LC-MS/MS)

The primary utility of Formaldehyde-DNPH-d3 is to correct for matrix effects (ion suppression/enhancement) and extraction recovery losses during LC-MS/MS analysis.

Mass Spectrometry Transitions

Due to the strong electron-withdrawing nature of the two nitro groups, Negative Electrospray Ionization (ESI-) or APCI- is the preferred mode.

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Analyte	Precursor Ion	Product Ion (Quantifier)	Mechanism of Fragmentation
Native Formaldehyde-DNPH	m/z 209.0	m/z 163.0	Loss of group (-46 Da)
Formaldehyde-DNPH-d3 (IS)	m/z 212.0	m/z 166.0	Loss of (Retains d3 on ring)

Experimental Workflow

The internal standard is typically added after the derivatization of the sample but before the solid-phase extraction (SPE) or liquid-liquid extraction step. This allows the IS to track physical losses during processing.

(Note: Since the IS is already derivatized, it does not track the derivatization efficiency of the formaldehyde in the sample. For derivatization efficiency tracking, Formaldehyde-d2 must be used, but Formaldehyde-DNPH-d3 is preferred for MS stability.)

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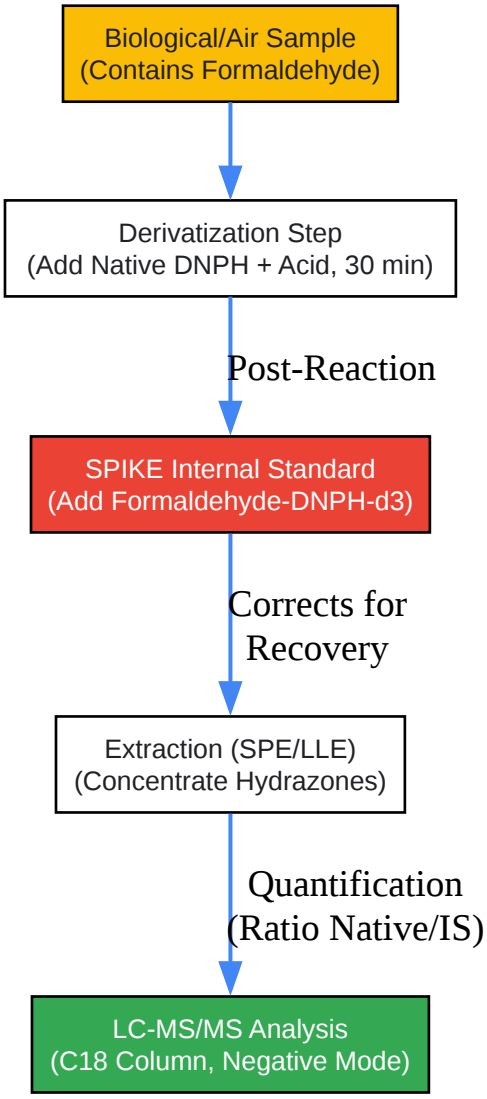

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Figure 2: Analytical workflow for quantifying formaldehyde using the pre-derivatized d3 standard.

Protocol: Preparation of Standard Solutions

Safety Warning: Formaldehyde-DNPH derivatives are potential carcinogens. Handle in a fume hood with nitrile gloves.

Stock Solution (1.0 mg/mL)[1]

- Weigh 1.0 mg of **Formaldehyde 2,4-dinitrophenylhydrazone-d3** (CAS 259824-50-5) into a 1.5 mL amber glass vial.

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- Add 1.0 mL of HPLC-grade Acetonitrile (ACN).
- Vortex for 60 seconds until fully dissolved.
- Storage: Store at -20°C in the dark. Stable for 6 months.

Working Internal Standard (1.0 µg/mL)[1]

- Transfer 10 µL of the Stock Solution into a 10 mL volumetric flask.
- Dilute to volume with Acetonitrile/Water (50:50 v/v).
- Usage: Add 50 µL of this working solution to every 1 mL of derivatized sample prior to extraction.

Chromatography Conditions (Recommended)

- Column: C18 Reverse Phase (e.g., Agilent Poroshell 120 EC-C18, 2.1 x 100 mm, 2.7 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.[2][3][4]
- Gradient: 30% B to 70% B over 10 minutes.
- Flow Rate: 0.3 mL/min.

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